

Technical Support Center: Purification of Diiodomethane-13C,d2 ()

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Compound of Interest

Compound Name: Diiodomethane-13C,d2

CAS No.: 1217038-24-8

Cat. No.: B1142166

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Current Status: Operational Support Tier: Level 3 (Senior Application Scientist) Subject: Impurity Removal & Stabilization of Isotopically Labeled Reagents Reference ID: ISO-PUR-CD212-001

Introduction: The Nature of the Beast

To the Researcher: You are likely here because your expensive ampoule of **Diiodomethane-13C,d2** has turned from a clear liquid into a pink, red, or brown solution.

This reagent is a "double-labeled" isotopologue used for critical NMR referencing or precise metabolic tracing. It is chemically identical to standard diiodomethane (

) but carries a significant cost premium. Its high density (

g/mL) and tendency to decompose photolytically release elemental iodine (

), which acts as a radical inhibitor and oxidant, potentially ruining sensitive catalytic cycles like the Simmons-Smith cyclopropanation.

This guide provides autonomous, modular protocols to restore your reagent to analytical grade.

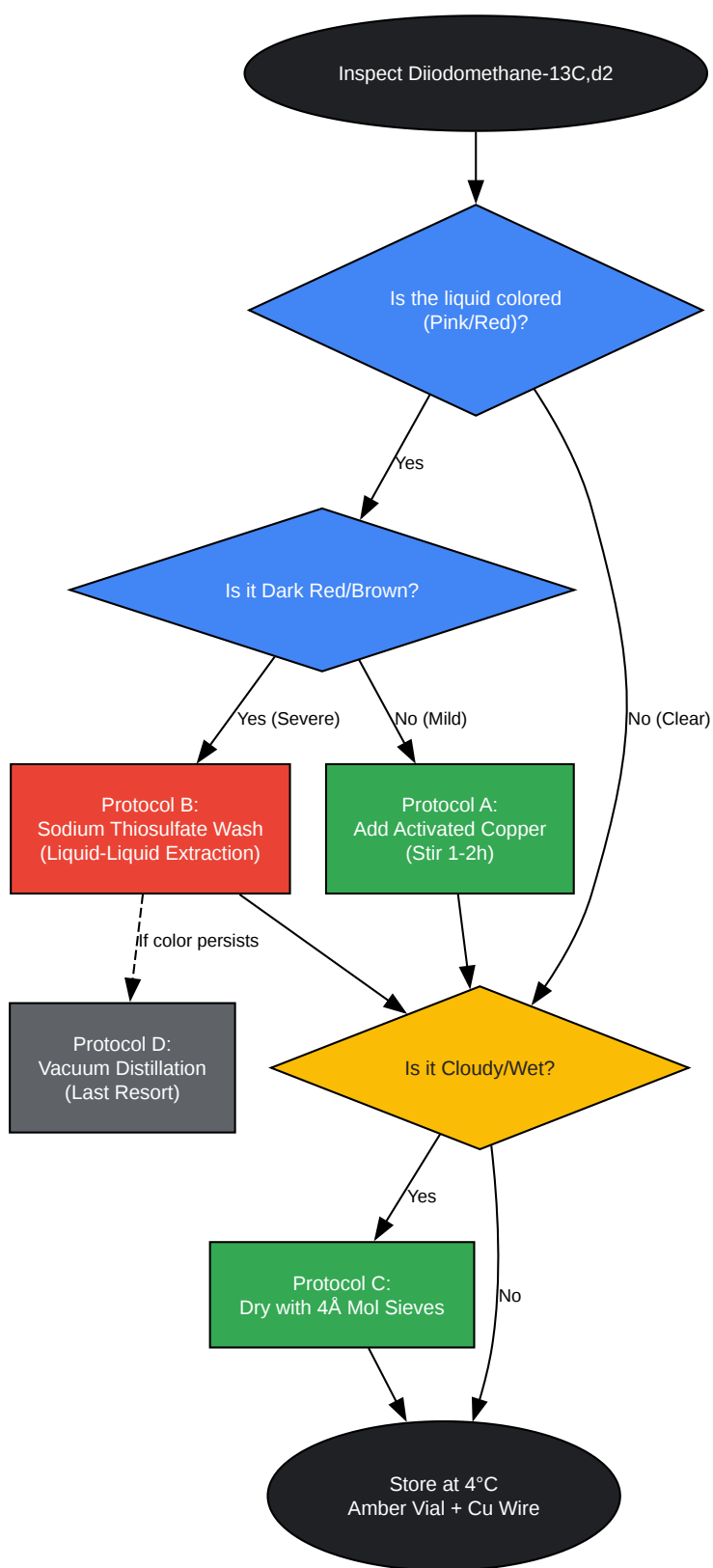
Diagnostic Triage: What is wrong with your solvent?

Before intervening, assess the material.^{[1][2][3]} **Diiodomethane-13C,d2** is sensitive to light, heat, and oxygen.

Visual Symptom	Diagnosis	Chemical Cause	Recommended Action
Clear / Colorless	Healthy	None	Stop. Do not purify. Store with Cu wire at 4°C.
Light Pink	Mild Oxidation	Trace Iodine ()	Protocol A: Copper Scavenging.
Red / Brown	Severe Oxidation	High Iodine () Load	Protocol B: Thiosulfate Wash.
Cloudy / Turbid	Wet	Water Saturation	Protocol C: Drying (4Å Sieves).
Precipitate	Polymerization	Polymerized byproducts	Protocol D: Vacuum Distillation.

Workflow Visualization

The following logic gate determines the safest purification route to minimize isotopic loss.



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Figure 1: Decision Matrix for Purification. Green nodes represent standard interventions; Red represents aggressive chemical washing.

Technical Protocols

Protocol A: Copper Scavenging (The "Gentle" Method)

Use for: Light pink discoloration. Best for minimizing physical loss.

Mechanism: Copper metal reacts with free iodine to form Copper(I) Iodide (

), which is insoluble and precipitates out.

- Prepare Copper: Take fine copper turnings or wire. Wash them with dilute HCl (to remove oxide), then water, then acetone, and dry under vacuum. This activates the surface.
- Add to Vial: Add approx. 5-10% w/w of activated copper to the **Diiodomethane-13C,d2**.
- Agitate: Stir gently or sonicate for 30 minutes.
- Observe: The solution should turn colorless. The copper surface will darken.
- Filter: Filter through a glass wool plug or a 0.45µm PTFE syringe filter into a fresh amber vial.

Protocol B: The Thiosulfate Wash (The "Deep Clean")

Use for: Dark red/brown solutions. Essential for Simmons-Smith reactions where

poisons the Zinc.

CRITICAL WARNING - DENSITY TRAP: Diiodomethane has a density of 3.32 g/mL. In a separation funnel with water (d=1.0), Diiodomethane is the **BOTTOM** layer. Standard organic intuition will fail you here. Do not discard the bottom layer.

Steps:

- Preparation: Prepare a 10% aqueous solution of Sodium Thiosulfate (
-).

- **Mix:** In a separation funnel (or centrifuge tube for small volumes), combine the **Diiodomethane-13C,d2** and an equal volume of Thiosulfate solution.
- **Extract:** Shake vigorously for 30-60 seconds. The purple/brown color should vanish instantly as is reduced to iodide ().
- **Separation:** Allow layers to settle.
 - **Top Layer:** Aqueous Waste (contains salts).
 - **Bottom Layer:** Target Product (**Diiodomethane-13C,d2**).
- **Collection:** Drain the **BOTTOM** layer into a clean flask.
- **Rinse:** Wash the organic layer once with deionized water (or if budget permits, to prevent trace H/D exchange, though this is negligible for rapid washes) to remove salt traces. Again, keep the **BOTTOM** layer.

Protocol C: Drying (Dehydration)

Use for: Cloudy liquids or post-wash (Protocol B).

Constraint: Do not use basic drying agents (like

or KOH). While CD₂I₂ is fairly stable, strong bases can promote elimination to iodoform-like species or facilitate H/D exchange.

- **Select Desiccant:** Use Molecular Sieves 4Å (activated) or anhydrous Calcium Chloride ().
 - **Why 4Å?** It excludes the organic solvent molecules but traps water efficiently.
- **Incubate:** Add sieves (approx 10-20% v/v) to the liquid. Let stand for 2 hours (or overnight in the dark).

- Filtration: Decant or filter the supernatant.

Protocol D: Vacuum Distillation

Use for: High-purity requirements or if the liquid contains non-volatile stabilizers.

Physics: Diiodomethane decomposes at its atmospheric boiling point (181°C). You must use vacuum.

- Boiling Point: ~68-70°C at 11 mmHg [1].
- Setup: Short-path distillation apparatus.
- Protection: Wrap the column in aluminum foil to block light.
- Collection: Discard the first 5% (forerun) containing residual water/solvents. Collect the middle fraction.

Frequently Asked Questions (FAQ)

Q: Can I use Acetone to clean my glassware before handling this? A: No. Acetone reacts explosively with diiodomethane in the presence of strong bases or certain amines. While safe with pure glass, residual acetone traces can react with the diiodomethane to form obscure byproducts. Rinse glassware with Dichloromethane (DCM) and dry thoroughly.

Q: I washed it, but it turned pink again after 2 hours. Why? A: Photolysis is rapid. Even ambient lab light can cleave the C-I bond.

- Fix: You must work in a hood with the lights dimmed or wrap your flask in foil immediately. Store over Copper wire to continuously scavenge new iodine.

Q: Does washing with normal water (

) ruin the Deuterium labeling (

)? A: generally, no. The C-D bond in diiodomethane is not acidic enough (

) to exchange rapidly with neutral water during a 5-minute wash. However, for "ultra-high" precision isotope work, use

for the wash steps to eliminate the theoretical risk of surface-catalyzed exchange.

Q: Why is my Zinc-Copper couple not working for the Simmons-Smith reaction? A: It is likely your diiodomethane has free iodine. Free iodine (

) reacts with the Zinc surface to form Zinc Iodide (

) before the carbenoid can form. You must use Protocol B followed by Protocol C immediately before the reaction.

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